1-(2-Chloropyrimidin-4-yl)azepane proper disposal procedures

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Compound of Interest

Compound Name:	*1-(2-Chloropyrimidin-4-yl)azepane*
CAS No.:	*141924-04-1*
Cat. No.:	*B115767*

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Proper Disposal Procedures for **1-(2-Chloropyrimidin-4-yl)azepane**

CAS Number: 141924-04-1 Molecular Formula: $C_{10}H_{14}ClN_3$ Molecular Weight: 211.69 g/mol [1]

Part 1: Executive Summary & Immediate Action

Status:Hazardous Chemical Waste (Halogenated Organic) Immediate Directive: Segregate from strong oxidizers and acids. Do not dispose of down the drain. This compound requires high-temperature incineration with flue gas scrubbing due to the release of nitrogen oxides (NOx) and hydrogen chloride (HCl) upon combustion.[1]

Safety Snapshot (GHS Classification - Inferred):

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Hazard Class	Category	Signal Word	Hazard Statement
Skin Irritation	**2**	**Warning**	**H315: Causes skin irritation.[1][2]**
Eye Irritation	2A	Warning	H319: Causes serious eye irritation.[1][2]
STOT-SE	3	Warning	H335: May cause respiratory irritation.[1][2][3]

| Acute Toxicity | 4 (Oral) | Warning | H302: Harmful if swallowed.[1][2] |

Part 2: Technical Hazard Assessment & Causality

To ensure safe disposal, one must understand the chemical behavior driving the safety protocols. This is not arbitrary rule-following; it is risk management based on molecular reactivity.[1]

The Electrophilic Trap (Skin Sensitization Risk)

The 2-chloropyrimidine moiety is an electrophile.[1] The chlorine atom at the 2-position is activated for nucleophilic aromatic substitution (

).[1]

- Mechanism: Biological nucleophiles (like cysteine residues in skin proteins) can attack the 2-position, displacing the chloride ion.[1]
- Consequence: This covalent modification of proteins can trigger an immune response (sensitization).[1]
- Operational Impact: All waste containers must be wiped down externally with a dilute surfactant/alcohol solution to prevent "contact transfer" of invisible residues that could sensitize waste handlers.

Combustion Byproducts (Incineration Logic)

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The molecule contains three nitrogen atoms and one chlorine atom.

- Reaction: Upon uncontrolled combustion:

  [1]

- Consequence: Formation of corrosive acid gas (HCl) and toxic nitrogen oxides.

- Operational Impact: You cannot use standard general trash or biohazard bins. The waste must be routed to a facility equipped with a secondary combustion chamber and caustic scrubbers.

Part 3: Step-by-Step Disposal Protocol

Scenario A: Pure Solid Waste (Expired/Unused)[1]

- Containment:
  - Transfer the solid into a wide-mouth high-density polyethylene (HDPE) jar. Glass is acceptable but poses a breakage risk in compaction.
  - Do not use metal containers (corrosion risk from potential hydrolysis of the C-Cl bond over time).[1]
- Labeling:
  - Affix a hazardous waste label.
  - Critical: Check the box for "Halogenated Organic."[4]
  - List components: "**1-(2-Chloropyrimidin-4-yl)azepane** (100%)".[1]
- Secondary Containment:
  - Place the sealed jar into a clear, chemically resistant plastic bag (4 mil thickness). Seal with tape.

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Scenario B: Liquid Waste (Reaction Mixtures/Mother Liquors)[1]

- Solvent Compatibility: Ensure the carrier solvent is compatible with halogenated waste streams.
  - Compatible: Dichloromethane, Chloroform, Ethyl Acetate, Methanol.
  - Incompatible: Strong oxidizers (Nitric acid), Strong bases (Concentrated NaOH - may cause uncontrolled hydrolysis/exotherm).[1]
- pH Check:
  - If the waste stream is acidic (pH < 4), neutralize to pH 6-8 using Sodium Bicarbonate (

) before adding to the organic waste drum.[1] This prevents the liberation of HCl gas in the storage drum.

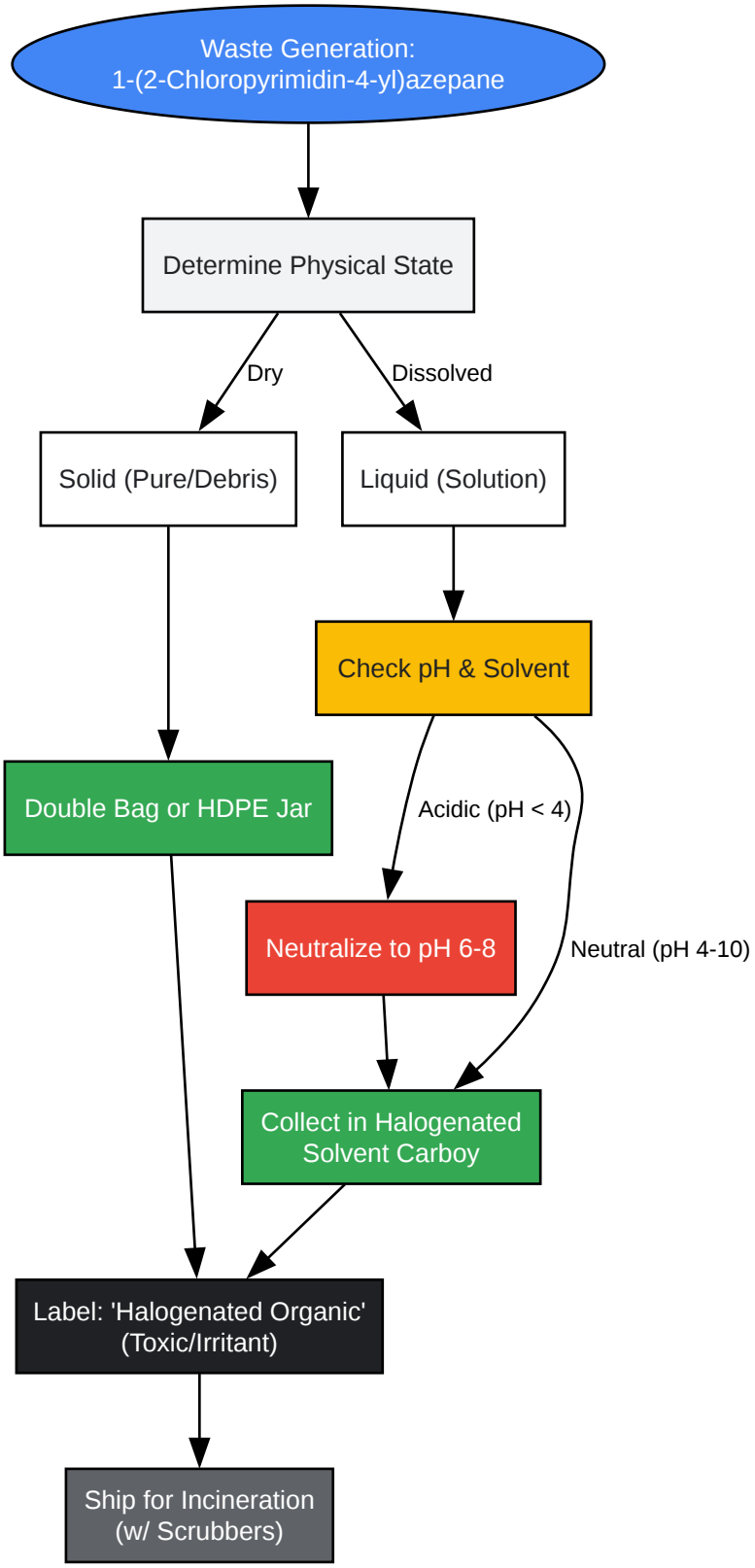
Scenario C: Contaminated Debris (Gloves, Weigh Boats)[1]

- Segregation: Collect all contaminated disposables in a dedicated "Solid Hazardous Waste" pail lined with a heavy-duty yellow or orange bag.[1]
- Decontamination: If a significant spill occurs on equipment, wipe with a 10% soap/water solution, followed by ethanol. Dispose of wipes in the same solid waste pail.

Part 4: Disposal Logic & Decision Tree

The following workflow illustrates the decision process for categorizing and packaging the waste.

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Figure 1: Decision logic for the segregation and packaging of chloropyrimidine-azepane waste streams.

Part 5: Regulatory Compliance (RCRA & DOT)

When preparing the waste manifest, use the following codes. Note that while this specific CAS is not a "P" or "U" listed waste, it falls under characteristic definitions if mixed with solvents.

Regulatory Body	Code/Class	Description
EPA (RCRA)	D001	Ignitable (if in flammable solvent like MeOH/EtOAc).[1]
EPA (RCRA)	D002	Corrosive (if pH < 2 or > 12.5).[1]
EPA (RCRA)	None	If pure solid, classify as "Non-RCRA Regulated Hazardous Waste" (unless specific state laws apply), but must be incinerated.[1]
DOT (Shipping)	UN 3263	Corrosive solid, basic, organic, n.o.s.[1] (if pH confirms basicity).[1]
DOT (Alternate)	UN 2811	Toxic solid, organic, n.o.s. (1-(2-Chloropyrimidin-4-yl)azepane).[1]

Note on "Halogenated" Status: Even if the concentration is low, mixing this compound with non-halogenated solvents (like Acetone) often forces the entire container to be classified as "Halogenated Waste" by disposal vendors, which increases disposal costs. Best Practice: Keep halogenated waste streams separate from non-halogenated ones whenever possible to minimize volume.

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